

# Fmoc-Asp(NMe2)-OH: A Comprehensive Technical Overview

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## Compound of Interest

Compound Name: Fmoc-Asp(NMe2)-OH

Cat. No.: B2406150

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This guide provides an in-depth analysis of **Fmoc-Asp(NMe2)-OH**, a derivative of aspartic acid crucial in peptide synthesis and drug development. It is tailored for researchers, scientists, and professionals in the field, offering detailed information on its chemical properties, and will explore its applications and experimental considerations.

## Core Chemical Properties

**Fmoc-Asp(NMe2)-OH**, chemically known as N $\alpha$ -(9-fluorenylmethoxycarbonyl)- $\gamma$ -(N,N-dimethyl)-L-asparagine, is a key building block in solid-phase peptide synthesis (SPPS). The N,N-dimethylation of the side-chain amide offers unique characteristics to the resulting peptides.

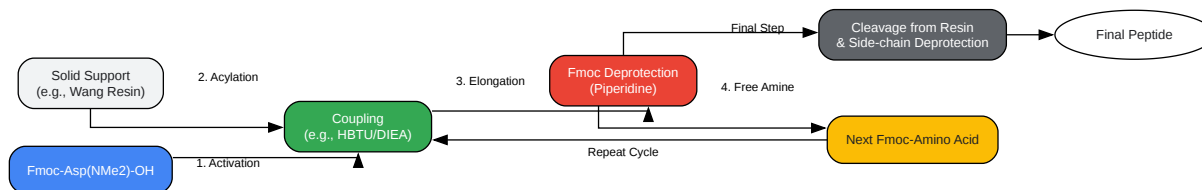
Below is a summary of its fundamental chemical data:

Property	Value	Reference
CAS Number	138585-02-1	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	382.42 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
Synonym	Fmoc-Asn(Me2)-OH	<a href="#">[2]</a>

This table summarizes the key identifiers and physical properties of the compound.

# Conceptual Workflow for Application in Peptide Synthesis

The primary application of **Fmoc-Asp(NMe<sub>2</sub>)-OH** is in Fmoc-based solid-phase peptide synthesis. The following diagram illustrates a simplified, conceptual workflow of its incorporation into a growing peptide chain.



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A conceptual workflow for the incorporation of **Fmoc-Asp(NMe<sub>2</sub>)-OH** in solid-phase peptide synthesis.

## Further Research and Protocols:

While the fundamental properties of **Fmoc-Asp(NMe<sub>2</sub>)-OH** are well-documented, detailed experimental protocols and its involvement in specific signaling pathways are highly dependent on the final peptide being synthesized. Researchers are encouraged to consult specialized literature for protocols relevant to their specific peptide of interest. The CAS number (138585-02-1) is a valuable tool for searching databases such as SciFinder, Reaxys, and PubMed for application-specific methodologies.

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## References

- 1. 138585-02-1 Fmoc-Asp(NMe<sub>2</sub>)-OH | WATANABE CHEMICAL INDUSTRIES,LTD. [watanabechem.co.jp]
- 2. 138585-02-1 Fmoc-Asp(NMe<sub>2</sub>)-OH | 渡辺化学工業株式会社 [watanabechem.co.jp]
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